

An In-depth Technical Guide on the Physicochemical Properties of Disodium Arsenate

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Compound of Interest

Compound Name: *Disodium arsenate*

Cat. No.: *B166728*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **disodium arsenate**. The information is presented to support research, scientific analysis, and drug development activities where this compound may be encountered. All quantitative data are summarized in structured tables for ease of comparison, and detailed experimental protocols for key properties are provided.

Chemical Identity and Physical Properties

Disodium arsenate, also known as disodium hydrogen arsenate, is an inorganic sodium salt of arsenic acid. It is commonly available in its anhydrous form or as a heptahydrate.^[1] It is a white, odorless, crystalline solid that is highly soluble in water.^[2]^[3] The aqueous solution is weakly acidic.^[2]

Table 1: General and Physical Properties of **Disodium Arsenate**

Property	Anhydrous Disodium Arsenate	Disodium Arsenate Heptahydrate
Synonyms	Sodium arsenate, dibasic; Disodium hydrogen arsenate; Sodium acid arsenate	Disodium arsenate heptahydrate; Dibasic sodium arsenate heptahydrate
Chemical Formula	Na_2HAsO_4 [2]	$\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$ [2]
Molecular Weight	185.91 g/mol [4]	312.01 g/mol [3] [5] [6]
Appearance	Colorless to white crystalline solid or powder [2]	Colorless to white crystalline solid [2] [3]
Melting Point	Decomposes at 150°C	57°C (when rapidly heated) [2] [6]
Boiling Point	Decomposes	Decomposes at 180°C [7] [8]
Density	1.7539 g/cm ³	1.87 g/cm ³ [2] [6]

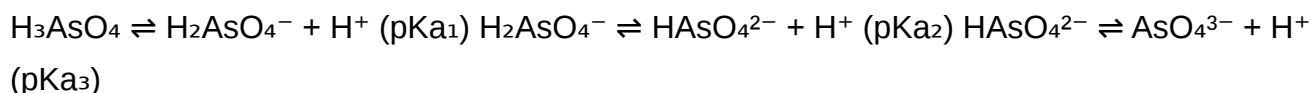
Solubility and Acid-Base Properties

Disodium arsenate is highly soluble in water and slightly soluble in alcohol.[\[2\]](#) The dissolution in water results in a weakly acidic solution.[\[2\]](#) As the salt of a polyprotic acid (arsenic acid), its acid-base properties are characterized by multiple pKa values.

Table 2: Solubility and pKa of **Disodium Arsenate**

Property	Value	Conditions
Water Solubility	5.59 g/100g solution	0.1°C [9] [10]
29.33 g/100g solution	25°C [9] [10]	
66.5 g/100g solution	98.5°C [9] [10]	
pKa ₂	6.94	[3]
pKa ₃	11.5	[3]

The acid-base equilibria for the arsenate species in solution are as follows:



Disodium arsenate introduces the HAsO_4^{2-} ion into the solution, which can then participate in the second and third dissociation equilibria.

Stability and Reactivity

Disodium arsenate is chemically stable under standard ambient conditions.^[11] The heptahydrate form effloresces in warm air, meaning it loses its water of crystallization.^[5] It decomposes upon heating, producing toxic fumes of arsenic and arsenic oxides.^{[7][8]}

Disodium arsenate reacts violently with strong oxidants, strong acids, and metals such as iron, aluminum, and zinc, which can cause an explosion and present a toxic hazard.^[7]

Experimental Protocols

Determination of Water Solubility (Flask Method - adapted from OECD Guideline 105)

This method is suitable for substances with solubilities above 10^{-2} g/L.^{[12][13][14]}

Principle: A saturated solution of **disodium arsenate** is prepared by dissolving an excess of the solid in water at a constant temperature. The concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature water bath or shaker
- Analytical balance
- Volumetric flasks
- Centrifuge or filtration apparatus

- A suitable analytical instrument for arsenic quantification (e.g., Inductively Coupled Plasma Mass Spectrometry - ICP-MS)

Procedure:

- Add an excess amount of **disodium arsenate** to a flask containing a known volume of deionized water.
- Place the flask in a constant temperature bath (e.g., $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$) and agitate for a sufficient time to reach equilibrium (e.g., 24-48 hours). A preliminary test can determine the time required to reach saturation.[\[12\]](#)[\[14\]](#)
- After equilibration, allow the solution to stand to let the excess solid settle.
- Separate the aqueous phase from the undissolved solid by centrifugation or filtration. Ensure the temperature is maintained during this step.
- Accurately dilute a known volume of the saturated solution.
- Determine the concentration of arsenic in the diluted solution using a calibrated analytical method (e.g., ICP-MS).
- Calculate the solubility of **disodium arsenate** in g/L.

Determination of pKa (Potentiometric Titration Method)

Principle: The pKa values of a polyprotic acid can be determined by titrating a solution of the acid (or its salt) with a strong base and monitoring the pH of the solution. The pKa is the pH at which the concentrations of the acidic and conjugate base forms of a specific dissociation step are equal.

Apparatus:

- pH meter with a combination electrode
- Burette
- Magnetic stirrer and stir bar

- Beaker

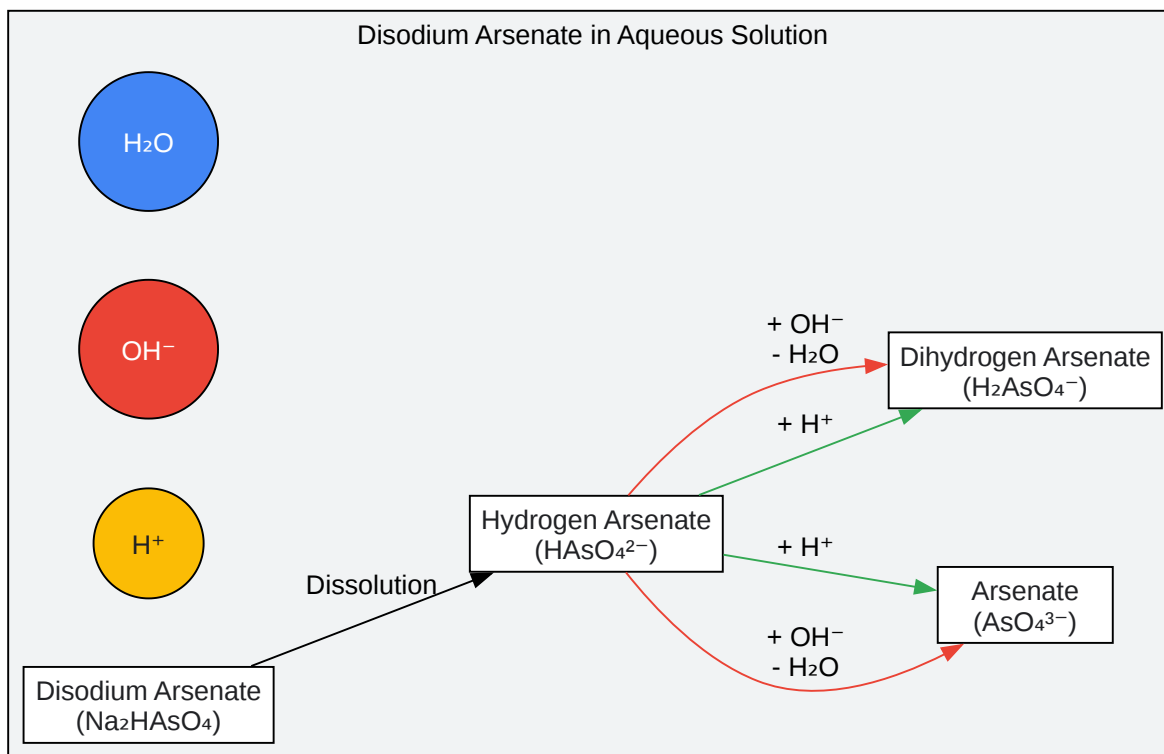
Procedure:

- Prepare a standard solution of **disodium arsenate** of known concentration (e.g., 0.1 M).
- Calibrate the pH meter using standard buffer solutions.
- Place a known volume of the **disodium arsenate** solution in a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and begin stirring.
- Titrate the solution with a standardized strong base (e.g., 0.1 M NaOH), adding the titrant in small increments.
- Record the pH of the solution after each addition of the titrant.
- Continue the titration past the equivalence points.
- Plot a titration curve of pH versus the volume of titrant added.
- The pKa values correspond to the pH at the half-equivalence points. For **disodium arsenate** (HAsO_4^{2-}), titration with a strong base will allow for the determination of $\text{pK}_{\text{a}3}$. To determine $\text{pK}_{\text{a}2}$, titration with a strong acid would be necessary.

Visualization of Key Processes

Acid-Base Equilibrium of Disodium Arsenate

The following diagram illustrates the key species and equilibria involved when **disodium arsenate** is dissolved in water.

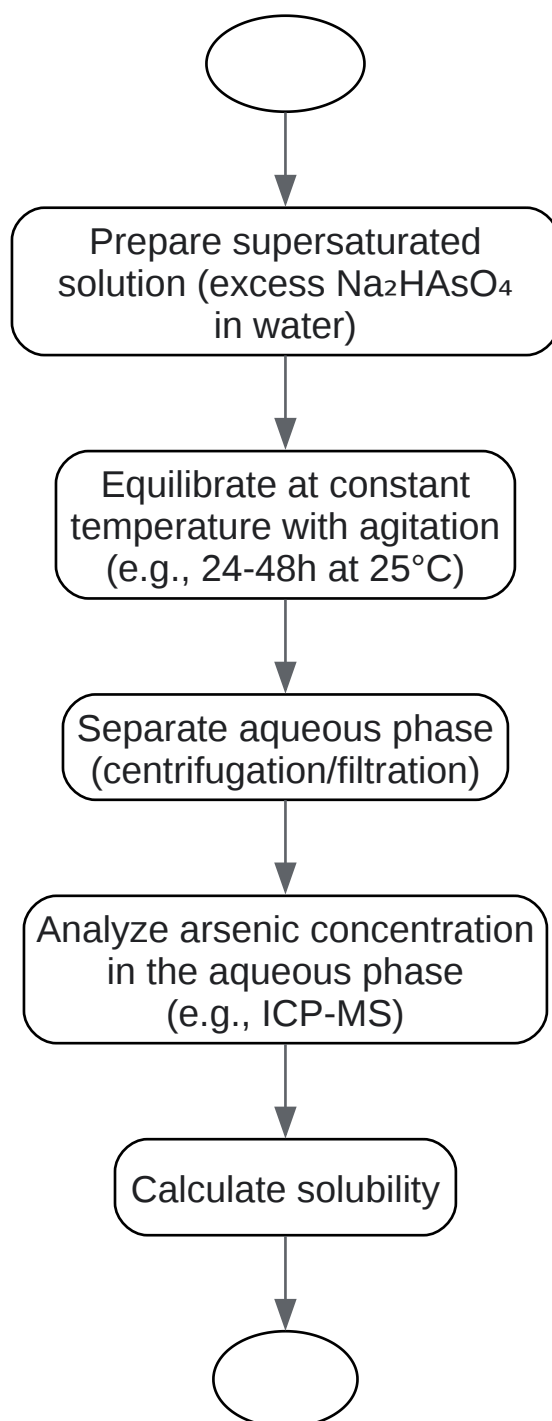


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Caption: Acid-base equilibria of **disodium arsenate** in water.

Experimental Workflow for Solubility Determination

The diagram below outlines the major steps in determining the water solubility of **disodium arsenate** using the flask method.

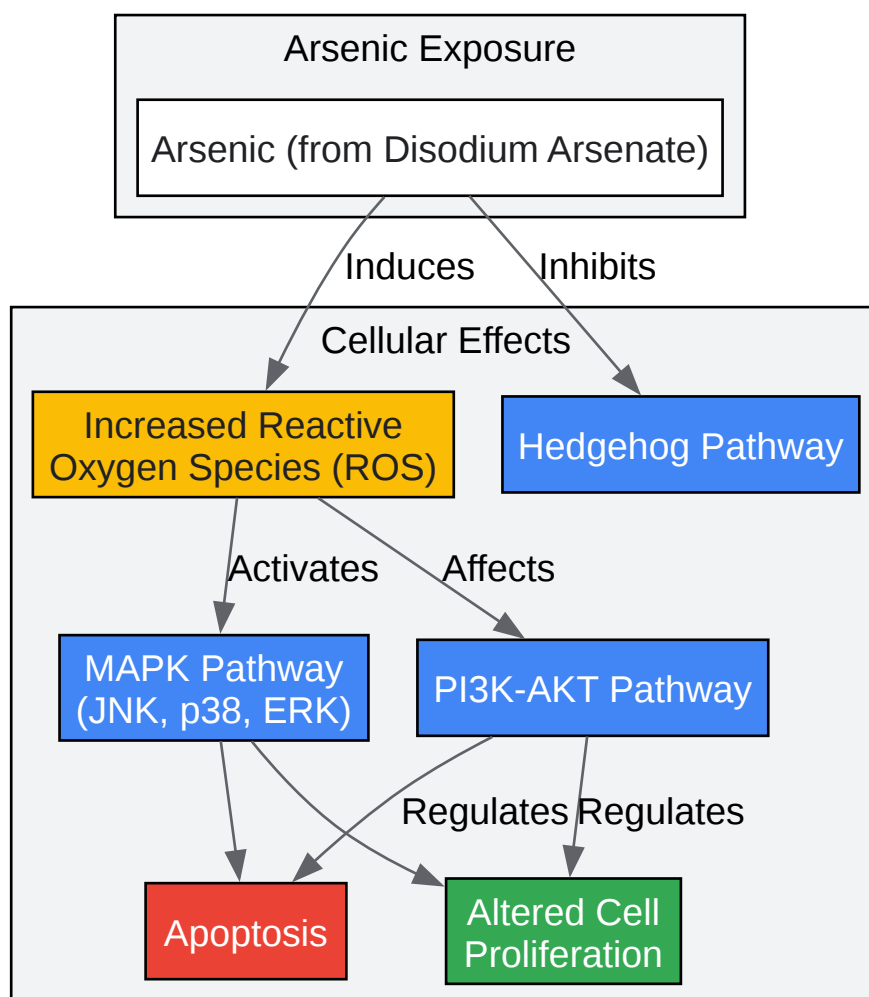


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Caption: Workflow for determining water solubility.

Overview of Arsenic-Induced Cellular Toxicity Signaling

Arsenic, the active toxic component of **disodium arsenate**, disrupts multiple cellular signaling pathways, primarily through the induction of oxidative stress. This diagram provides a simplified overview of some key pathways affected.



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Caption: Key signaling pathways affected by arsenic toxicity.

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